

Personal protective equipment for handling Axl-IN-17

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Compound of Interest

Compound Name: Axl-IN-17
Cat. No.: B12387825

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Essential Safety and Handling Guide for Axl-IN-17

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Axl-IN-17**, a potent and orally active AXL inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or accidental ingestion. The following table summarizes the required PPE for handling **Axl-IN-17** in its powdered form and when in solution.

Task	PPE Component	Specification
Handling Powder (Weighing, Reconstituting)	Gloves	Two pairs of chemotherapy-tested nitrile gloves.
Gown	Disposable, solid-front, back-closure gown made of a low-permeability fabric.	
Eye Protection	Chemical splash goggles or a full-face shield.	
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the powder outside of a certified chemical fume hood or biological safety cabinet.	
Handling Solutions	Gloves	Two pairs of chemotherapy-tested nitrile gloves.
Gown	Disposable, solid-front, back-closure gown made of a low-permeability fabric.	
Eye Protection	Safety glasses with side shields at a minimum; chemical splash goggles are recommended.	

Note: All disposable PPE should be discarded as hazardous waste after handling the compound. Reusable PPE must be decontaminated according to institutional protocols.

Operational Plan: Handling and Preparation

Engineering Controls:

- All work with powdered **AxI-IN-17** should be conducted in a certified chemical fume hood, biological safety cabinet, or a glove box to minimize inhalation exposure.

- Ensure a safety shower and eyewash station are readily accessible.[1]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering it with a disposable, absorbent bench liner.
- Weighing: Carefully weigh the required amount of **Axl-IN-17** powder within the containment of a fume hood. Use anti-static weigh paper or a weighing boat.
- Reconstitution: To prepare a stock solution, slowly add the solvent to the powder to avoid aerosolization. A common solvent is DMSO. For in vivo studies, further dilution with agents like PEG300, Tween 80, and saline may be necessary.[2]
- Labeling: Clearly label all containers with the compound name, concentration, solvent, date, and appropriate hazard symbols.
- Storage: Store **Axl-IN-17** as a powder at -20°C for up to 3 years.[2] In solvent, store at -80°C for up to one year.[2]

Disposal Plan

All materials contaminated with **Axl-IN-17**, including pipette tips, tubes, vials, bench liners, and PPE, must be disposed of as hazardous chemical waste.

Step-by-Step Disposal Procedure:

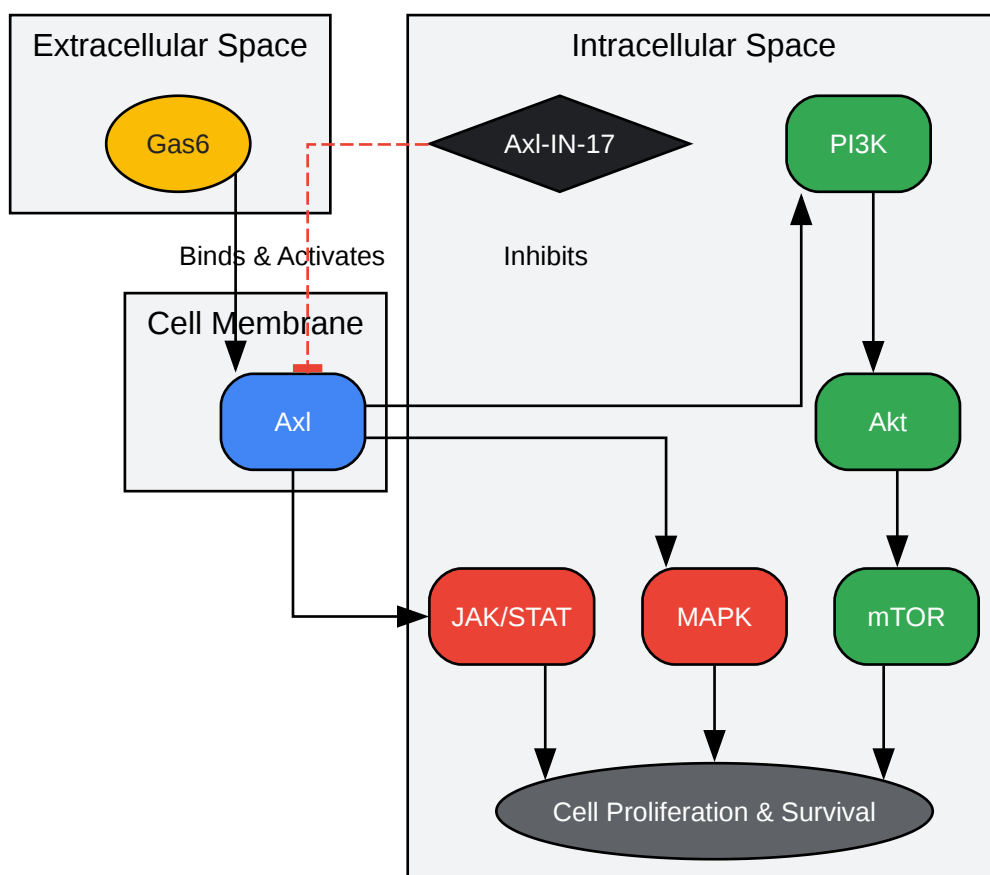
- Segregation: Collect all contaminated solid waste in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect contaminated liquid waste in a separate, labeled, and sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces thoroughly with an appropriate cleaning agent (e.g., 70% ethanol followed by water).

- Final Disposal: Arrange for the pickup and disposal of hazardous waste containers through your institution's Environmental Health and Safety (EHS) department.

Axl Signaling Pathway

Axl is a receptor tyrosine kinase that, upon binding to its ligand Gas6, activates several downstream signaling cascades involved in cell proliferation, survival, and migration.^{[3][4][5]}

Axl-IN-17 is a selective inhibitor of AXL kinase activity.^{[2][6]}



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